

# Essential Procedures for the Safe Disposal of RO1138452

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## Compound of Interest

Compound Name: RO1138452

Cat. No.: B1680659

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The following provides comprehensive guidance on the proper disposal of the research compound **RO1138452**. In the absence of a specific Safety Data Sheet (SDS), this compound must be handled and disposed of as hazardous chemical waste. Adherence to these procedures is critical for ensuring laboratory safety and regulatory compliance.

## Compound Identification and Properties

While a specific SDS for **RO1138452** is not publicly available, the following information has been compiled from research and chemical supplier databases. This data is essential for the proper handling and segregation of waste.

Property	Value	Source
Chemical Name	(4,5-dihydro-1H-imidazol-2-yl)- [4-(4-isopropoxy-benzyl)- phenyl]-amine	[1]
CAS Number	221529-58-4	[2][3]
Molecular Formula	C19H23N3O	[2][3]
Molecular Weight	309.41 g/mol	[2]
Known Solubilities	DMSO: 62 mg/mL, Ethanol: 62 mg/mL, Water: Insoluble	[2]
Chemical Class	Prostaglandin IP Receptor Antagonist	[1][2][4][5]

## Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **RO1138452** and associated waste materials.

### Step 1: Waste Characterization and Segregation

Given the lack of specific hazard data, **RO1138452** must be treated as a hazardous waste.[6]  
[7] It is crucial to segregate waste streams to prevent dangerous reactions.[8][9]

- **Solid Waste:** Collect unused or expired **RO1138452** powder, as well as contaminated personal protective equipment (PPE) such as gloves and weighing papers, in a designated, compatible, and clearly labeled solid waste container.
- **Liquid Waste:** Solutions containing **RO1138452** (e.g., in DMSO or ethanol) must be collected in a separate, compatible liquid waste container. Do not mix with aqueous waste, as **RO1138452** is insoluble in water.[2] Halogenated and non-halogenated solvent wastes should be collected separately if institutional policy requires it.[10]
- **Sharps Waste:** Needles, syringes, or other contaminated sharps must be disposed of in a designated, puncture-resistant sharps container.

- Empty Containers: The original container of **RO1138452**, even if seemingly empty, must be disposed of as hazardous waste unless it has been triple-rinsed.[\[10\]](#)[\[11\]](#) The first rinseate from any cleaning procedure must be collected as hazardous waste.[\[11\]](#)[\[12\]](#)

## Step 2: Container Selection and Labeling

Proper containment and labeling are critical for safe transport and disposal.[\[9\]](#)

- Container Compatibility: Use containers that are chemically compatible with the waste they hold.[\[8\]](#)[\[10\]](#)[\[12\]](#) For **RO1138452**, which is soluble in organic solvents, glass or appropriate solvent-resistant plastic containers are recommended.
- Labeling: All waste containers must be clearly labeled.[\[6\]](#)[\[11\]](#) The label should include:
  - The words "Hazardous Waste"
  - The full chemical name: "(4,5-dihydro-1H-imidazol-2-yl)-[4-(4-isopropoxy-benzyl)-phenyl]-amine" and "**RO1138452**"
  - The CAS Number: 221529-58-4
  - An accurate list of all constituents, including solvents and their estimated concentrations.[\[12\]](#) Do not use abbreviations or chemical formulas.[\[12\]](#)
  - The date when waste was first added to the container (accumulation start date).[\[7\]](#)
  - The primary hazard(s) (in the absence of specific data, label as "Toxic" or "Caution: Research Chemical, Hazards Not Fully Characterized").

## Step 3: Safe Accumulation and Storage

Waste must be stored safely in the laboratory at or near the point of generation.[\[6\]](#)[\[8\]](#)

- Keep Containers Closed: Waste containers must be kept tightly sealed except when adding waste.[\[6\]](#)[\[11\]](#)[\[12\]](#)
- Secondary Containment: All liquid hazardous waste containers must be stored in secondary containment, such as a chemical-resistant tray or tub, to contain any potential leaks or spills.

[8][11]

- Storage Location: Store waste in a designated satellite accumulation area within the laboratory.[6] This area should be away from sinks or floor drains.[7] Do not store incompatible waste types together.[10][11]

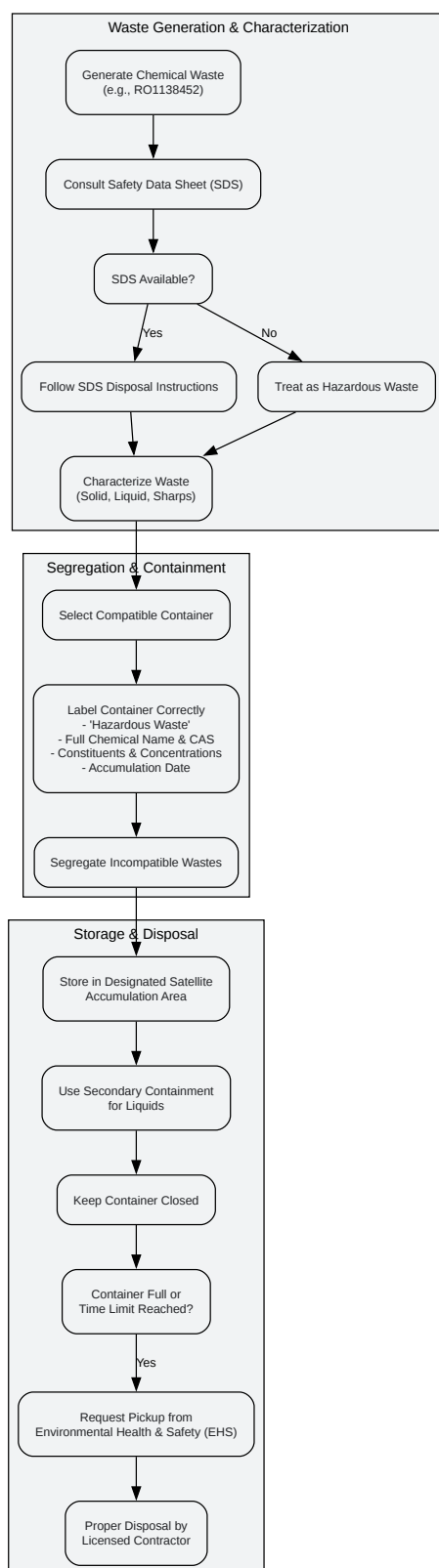
#### Step 4: Arranging for Disposal

Hazardous chemical waste must be disposed of through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[13]

- Never Dispose Down the Drain or in Regular Trash: Hazardous chemicals must never be poured down the drain or disposed of in the regular trash.[6][7][11][14]
- Schedule a Pickup: When the waste container is nearly full (e.g.,  $\frac{3}{4}$  full) or has been in accumulation for the maximum time allowed by your institution (often 9-12 months), submit a hazardous waste pickup request to your EHS office.[6][7][12]

## Experimental Workflow for Waste Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of laboratory chemical waste like **RO1138452**.



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Caption: General Workflow for Laboratory Chemical Waste Disposal.

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